

An In-depth Technical Guide to 4-Ethoxypyridine: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Ethoxypyridine**

Cat. No.: **B3339012**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Ethoxypyridine is a heterocyclic aromatic compound that serves as a crucial building block in the synthesis of a wide array of functional molecules. Its unique electronic properties, stemming from the interplay between the electron-donating ethoxy group and the electron-withdrawing pyridine ring, make it a versatile reagent in organic chemistry. This guide provides a comprehensive overview of the physical and chemical properties of **4-Ethoxypyridine**, detailed experimental protocols for its synthesis and analysis, and a discussion of its applications, particularly in the fields of pharmaceuticals and agrochemicals.

Core Physical and Chemical Properties

4-Ethoxypyridine (CAS No: 33399-46-1) is a colorless liquid with a faint odor.^[1] Its fundamental properties are summarized below, providing a foundational understanding of its behavior in various chemical environments.

Physical Properties

The key physical characteristics of **4-Ethoxypyridine** are presented in the following table for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C7H9NO	[1] [2]
Molecular Weight	123.15 g/mol	[1] [2]
Boiling Point	188.2 °C at 760 mmHg	[1]
Density	1.0 g/cm3	[1]
Refractive Index	1.49	[1]
Flash Point	67.1 °C	[1]
Vapor Pressure	0.838 mmHg at 25°C	[1]
Appearance	Colorless liquid	[1]

Chemical and Spectroscopic Properties

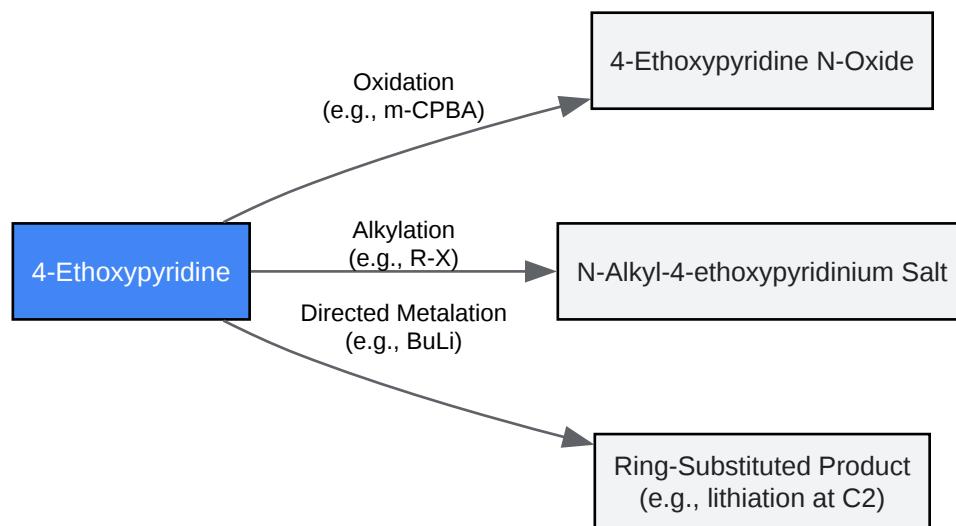
The chemical properties of **4-Ethoxypyridine** are dictated by its molecular structure. The lone pair of electrons on the nitrogen atom imparts basicity, while the ethoxy group at the 4-position influences the electron density of the pyridine ring.

Property	Value	Reference
pKa	6.67 (+1) at 25°C	[1]
XLogP3	1.4	[2]
Solubility	Based on its structure and the properties of similar compounds like 4-ethylpyridine, it is expected to be soluble in polar organic solvents such as ethanol and ether, with limited solubility in water. [3] [4] The basic nitrogen atom allows for increased solubility in acidic aqueous solutions due to the formation of the corresponding pyridinium salt. [5]	
Spectral Data	GC-MS data is available for 4-Ethoxypyridine, which can be used for its identification and purity assessment. [2]	

Reactivity and Chemical Behavior

The reactivity of **4-Ethoxypyridine** is characterized by the pyridine ring and the ethoxy substituent. The nitrogen atom can act as a nucleophile and a base, readily forming salts with acids or undergoing quaternization with alkyl halides. The ethoxy group, being an electron-donating group, activates the pyridine ring towards certain electrophilic substitutions and influences the regioselectivity of reactions.

Similar to its analog 4-methoxypyridine, **4-ethoxypyridine** can undergo various transformations crucial for synthesizing more complex molecules.[\[6\]](#) These include modifications of the pyridine ring and the introduction of new functional groups.[\[6\]](#)



[Click to download full resolution via product page](#)

Caption: General reactivity pathways of **4-Ethoxypyridine**.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and analysis of **4-Ethoxypyridine**, designed to be reproducible in a standard laboratory setting.

Synthesis of 4-Ethoxypyridine

A common and efficient method for the synthesis of 4-alkoxypyridines involves the nucleophilic substitution of a 4-halopyridine with an alkoxide.^{[7][8]} The following protocol is adapted from a general procedure for the synthesis of 4-alkoxypyridines.^{[7][8]}

Materials:

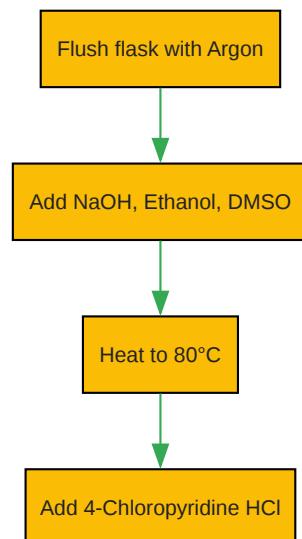
- 4-Chloropyridine hydrochloride
- Ethanol
- Sodium hydroxide (finely divided)
- Dimethyl sulfoxide (DMSO)
- Ethyl acetate

- Hexane
- Anhydrous sodium sulfate
- Deionized water

Procedure:

- A 100 mL round-bottom flask is flushed with an inert gas (e.g., argon or nitrogen).
- Finely divided sodium hydroxide (2.00 g, 50.0 mmol) is added to the flask, followed by ethanol (10.0 mmol) and reagent-grade DMSO (12 mL).^[7]
- The mixture is heated to 80°C with stirring under the inert atmosphere.
- 4-Chloropyridine hydrochloride (1.50 g, 10.0 mmol) is added, followed by a rinse with an additional 8 mL of DMSO.^[7]
- The reaction is stirred and heated overnight. The progress can be monitored by thin-layer chromatography (TLC).
- After completion, the reaction mixture is cooled to room temperature, and 20 mL of water is added.
- The aqueous mixture is extracted twice with a 1:1 mixture of ethyl acetate and hexane (2 x 20 mL).^[7]
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.^[7]
- The crude product is purified by short-path distillation to yield pure **4-Ethoxypyridine**.^[7]

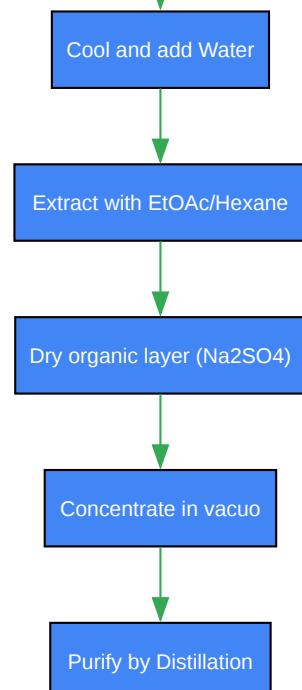
Reaction Setup



Reaction



Workup & Purification

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-Ethoxypyridine**.

Analytical Characterization

Gas Chromatography-Mass Spectrometry (GC-MS):

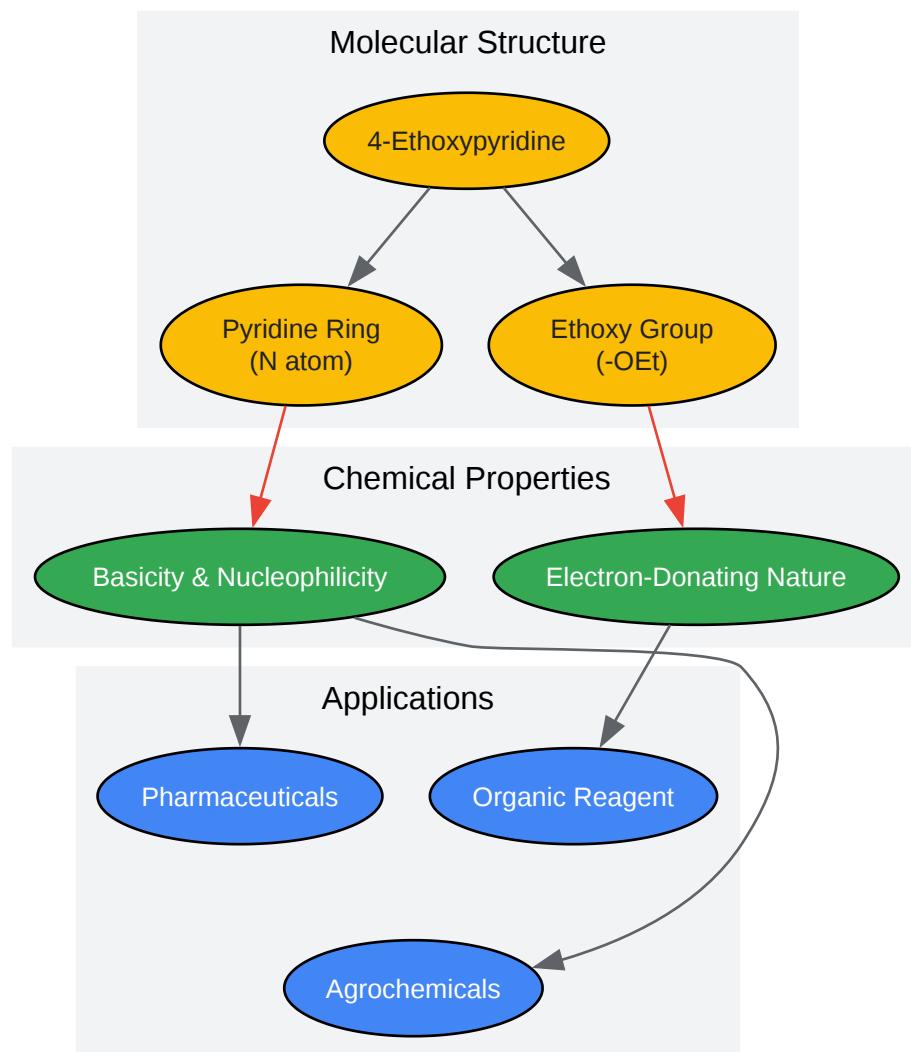
- Objective: To confirm the identity and assess the purity of the synthesized **4-Ethoxypyridine**.
- Instrumentation: A standard GC-MS system equipped with a capillary column suitable for polar analytes (e.g., a DB-5ms or equivalent).
- Sample Preparation: A dilute solution of the purified product is prepared in a suitable solvent like dichloromethane or ethyl acetate.
- GC Conditions:
 - Injector Temperature: 250°C
 - Oven Program: Start at 50°C, hold for 2 minutes, then ramp to 250°C at 10°C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 200.
- Expected Results: The mass spectrum should show a molecular ion peak (M⁺) at m/z 123, corresponding to the molecular weight of **4-Ethoxypyridine**. The fragmentation pattern will be characteristic of the molecule.

Applications in Research and Drug Development

4-Ethoxypyridine is a valuable intermediate in the synthesis of various target molecules due to its chemical properties and reactivity.[\[1\]](#)

- Pharmaceutical Synthesis: It serves as a building block for the creation of new drug candidates. The pyridine scaffold is a common motif in many biologically active compounds.

- Agrochemical Production: It is utilized as a precursor in the synthesis of pesticides and fungicides, contributing to crop protection.[1]
- Organic Synthesis: It is employed as a reagent and a solvent in a variety of organic reactions.[1]



[Click to download full resolution via product page](#)

Caption: Relationship between structure, properties, and applications.

Safety and Handling

While specific toxicological data for **4-Ethoxypyridine** is limited, information from analogous compounds such as 4-methoxypyridine and other pyridine derivatives suggests that it should be handled with care.[1][9] It may be harmful if swallowed, inhaled, or in contact with skin.[10]

General Handling Precautions:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[11]
- Avoid contact with skin, eyes, and clothing.[9]
- Keep away from heat, sparks, and open flames.[12]
- Store in a tightly closed container in a cool, dry place.[11]

First Aid Measures:

- In case of skin contact: Immediately wash with plenty of soap and water.[1]
- In case of eye contact: Rinse cautiously with water for several minutes.[1]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[1]
- If swallowed: Call a poison center or doctor if you feel unwell.[1]

Always consult the Safety Data Sheet (SDS) for the most current and comprehensive safety information before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 4-Ethoxypyridine | C7H9NO | CID 141781 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. 2-Ethoxypyridine Manufacturer & Supplier in China | Properties, Uses, Safety Data, MSDS | High Purity 2-Ethoxypyridine for Sale [pipzine-chem.com]
- 5. chem.ucalgary.ca [chem.ucalgary.ca]
- 6. yorkspace.library.yorku.ca [yorkspace.library.yorku.ca]
- 7. arkat-usa.org [arkat-usa.org]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. fishersci.com [fishersci.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. tcichemicals.com [tcichemicals.com]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Ethoxypyridine: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3339012#4-ethoxypyridine-physical-and-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com